

Potassium Bromide as a Reference Standard in Spectroscopic Analysis: Application Notes and Protocols

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Compound of Interest

Compound Name: Potassium bromide

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Introduction

Potassium bromide (KBr) is a high-purity crystalline salt widely utilized in various spectroscopic techniques due to its key physical and optical properties. Its broad transmission range, particularly in the infrared region, and its unique plasticity under pressure make it an invaluable material for sample preparation and as a reference standard. This document provides detailed application notes and protocols for the use of **potassium bromide** in Fourier-Transform Infrared (FTIR), Ultraviolet-Visible (UV-Vis), and Raman spectroscopy.

Physicochemical Properties of Spectroscopic Grade Potassium Bromide

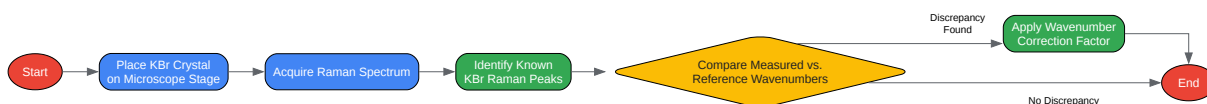
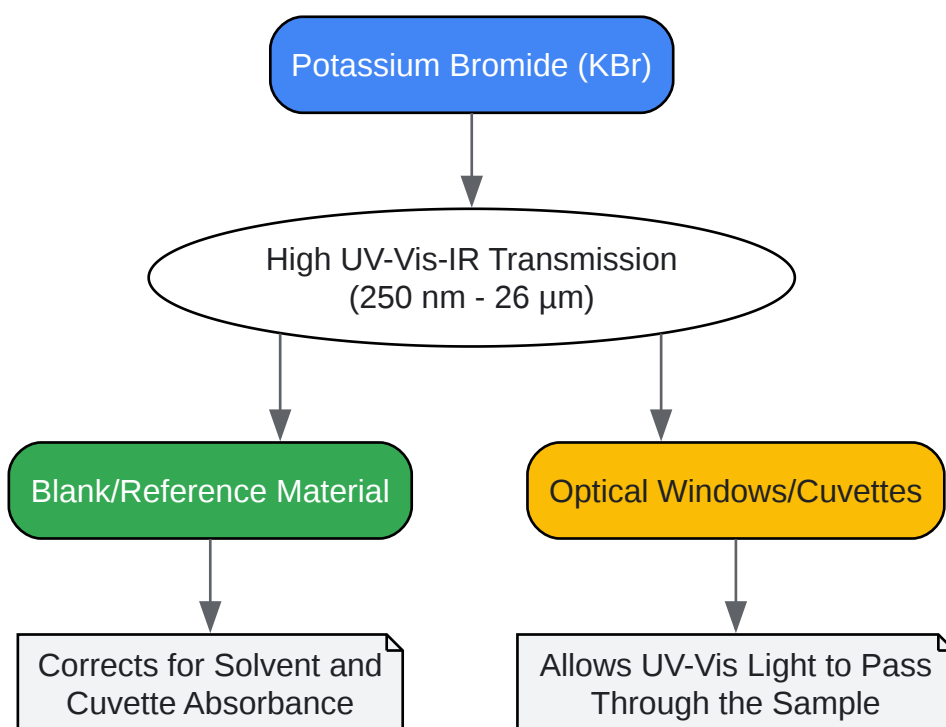
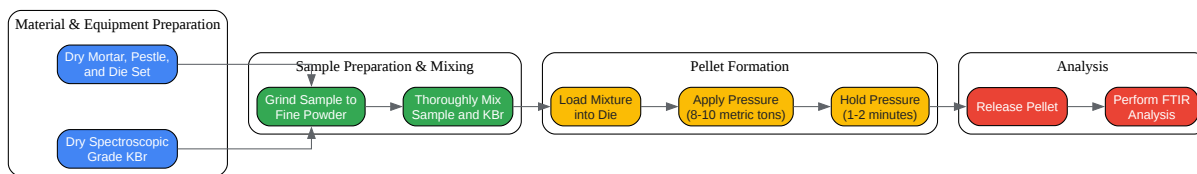
Spectroscopic grade **potassium bromide** must meet stringent purity requirements to minimize interference in analytical measurements. The key properties are summarized in the table below.

| Property | Value | Reference |
|---------------------|---|-----------|
| Purity | ≥99% (Argentometry) | [1](2) |
| Molecular Formula | KBr | 3 |
| Molecular Weight | 119.00 g/mol | 3 |
| Appearance | White crystalline powder or transparent plates | 3 |
| Melting Point | 734 °C | [1](2) |
| Boiling Point | 1435 °C | [1](2) |
| Solubility in Water | 650 g/L at 20 °C | [1](2) |
| Hygroscopicity | Hygroscopic, readily absorbs moisture from the atmosphere | [4](5) |

Application 1: FTIR Spectroscopy - The KBr Pellet Method

In FTIR spectroscopy, **potassium bromide** is the most common material used for the analysis of solid samples.[6] Its transparency to infrared radiation across the typical analytical range (4000-400 cm^{-1}) and its ability to form a transparent disc under pressure make it an ideal matrix for dispersing solid analytes.[6]

Logical Workflow for KBr Pellet Preparation



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